

Picloxydine Solubility Data & Preparation Protocol

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Compound Focus: Picloxydine

CAS No.: 5636-92-0

Cat. No.: S007018

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The information below is based on a specific experimental protocol for preparing a stock solution in DMSO, as provided by a chemical supplier [1].

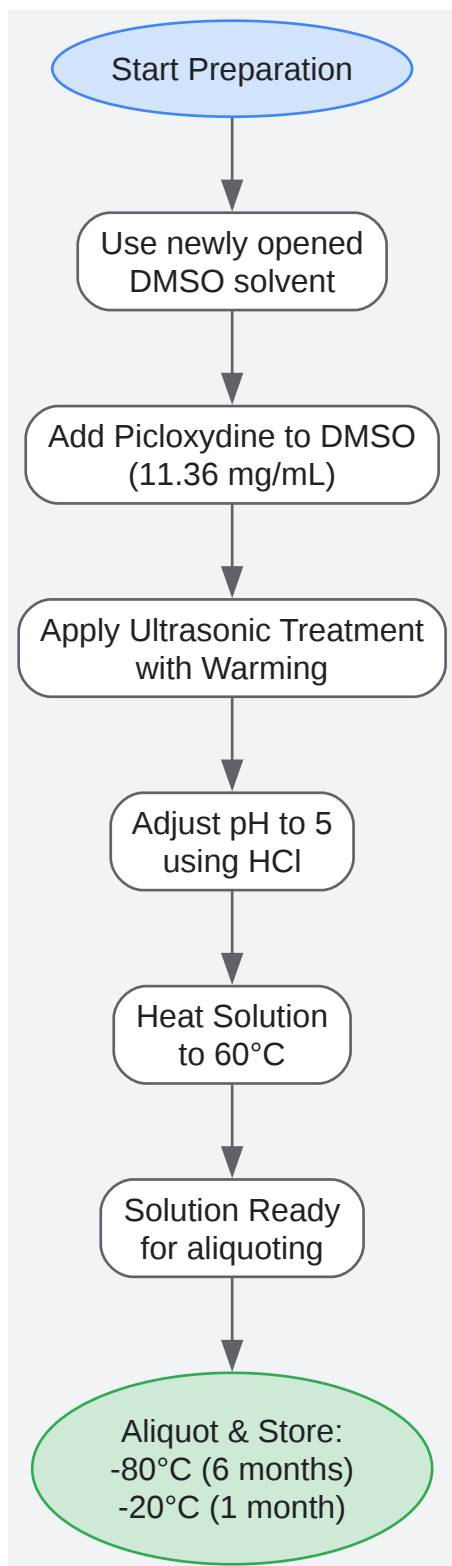
Table 1: Picloxydine Stock Solution Preparation (in DMSO)

Parameter	Specification	Notes
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| **CAS Number** | 5636-92-0 [1] [2] | - | **Molecular Formula** | C₂₀H₂₄Cl₂N₁₀ [1] [2] | - | **Molecular Weight** | 475.38 g/mol [1] [2] | - | **Recommended Solvent** | DMSO [1] | Hygroscopic DMSO impacts solubility; use newly opened containers. | | **Solubility** | 11.36 mg/mL [1] | Equivalent to 23.90 mM. | | **Critical Preparation Steps** | 1. Ultrasonic treatment & warming. 2. Adjust pH to 5 with HCl. 3. Heat to 60°C. [1] | The combination of these steps is essential for achieving the stated solubility. | | **Stock Solution Stability** | -80°C for 6 months; -20°C for 1 month. [1] | Prevent inactivation by avoiding repeated freeze-thaw cycles. |

Experimental Workflow for Solubilization

The following diagram outlines the key steps for successfully preparing a **picloxydine** stock solution based on the supplier's protocol [1]:



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Frequently Asked Questions

Q1: Why are the specific steps of sonication, pH adjustment, and heating necessary for dissolving picloxydine? The supplier's protocol explicitly requires this combination of steps for a reason [1]. While the exact mechanism isn't detailed in the search results, in practice:

- **Sonication and warming** help to break up molecular aggregates and provide energy to overcome the crystal lattice energy of the solid.
- **pH adjustment** is critical for ionizable compounds. **Picloxydine** contains multiple basic biguanide groups, which can be protonated. Adjusting the pH to 5 likely increases the compound's aqueous solubility within the DMSO mixture by facilitating salt formation.
- **Heating** further increases the kinetic energy of the molecules and the solvent, enhancing dissolution kinetics.

Q2: What can I do if picloxydine still does not dissolve in my aqueous buffer? The searched information only covers solubility in DMSO [1]. For aqueous buffers, you may need to first prepare a concentrated stock solution in DMSO (as per the protocol above) and then dilute it into your aqueous buffer. The final percentage of DMSO in your biological assay should be kept as low as possible (typically below 1%) to avoid cytotoxicity or solvent effects.

Important Limitations & Further Guidance

It is crucial to note that the provided data is from a single supplier for **research use only** [1]. A full safety data sheet was located but contains minimal hazard or toxicological data [2].

To build a more complete troubleshooting guide, you would need to investigate:

- Solubility in other common solvents (e.g., water, ethanol).
- The effect of different buffer systems, salts, and ionic strengths.
- Long-term stability in various solution states.

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References

1. Picloxydine | Bacterial Inhibitor [medchemexpress.com]

2. - Safety Data Sheet picloxydine [chemicalbook.com]

To cite this document: Smolecule. [Picloxydine Solubility Data & Preparation Protocol]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b007018#picloxydine-ph-adjustment-for-solubility]

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